

Application Notes & Protocols: The Utility of 2-Pyridone Derivatives as Kinase Inhibitors

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Hydroxy-2-oxo-1,2-dihydropyridine-3-carbonitrile

CAS No.: 5657-64-7

Cat. No.: B1423860

[Get Quote](#)

Prepared by: Gemini, Senior Application Scientist

Introduction: The Rise of the 2-Pyridone Scaffold in Kinase Inhibition

Protein kinases, enzymes that catalyze the phosphorylation of proteins, are fundamental regulators of a vast array of cellular processes, including signal transduction, cell growth, and differentiation.[1] Their dysregulation is a hallmark of numerous diseases, most notably cancer, making them prime targets for therapeutic intervention.[1][2] In the landscape of drug discovery, the 2-pyridone heterocycle has emerged as a "privileged scaffold".[3][4] This is due to its remarkable physicochemical properties, such as metabolic stability, aqueous solubility, and its ability to act as both a hydrogen bond donor and acceptor, mimicking peptide bonds.[3][4] These characteristics make 2-pyridone derivatives ideal candidates for designing small-molecule kinase inhibitors.

Over the last two decades, this scaffold has become a focal point in drug discovery, leading to a growing number of FDA-approved kinase inhibitors for cancer treatment, such as Palbociclib

(2015), Duvelisib (2018), and Ripretinib (2020).[3][4] These molecules typically function by competing with adenosine triphosphate (ATP) for binding to the kinase's active site, thereby blocking the phosphorylation of downstream substrates and inhibiting the signaling pathways that drive disease progression.[5] This guide provides a comprehensive overview of the application of 2-pyridone derivatives as kinase inhibitors, from synthesis and screening to lead optimization.

Part 1: Synthesis of 2-Pyridone Scaffolds via Multicomponent Reactions (MCRs)

The efficient synthesis of diverse compound libraries is a cornerstone of modern drug discovery. Multicomponent reactions (MCRs), where multiple starting materials react in a single pot to form a complex product, are particularly advantageous for this purpose. They offer high atom economy, reduced synthesis time, and operational simplicity.[3][4] Many bioactive 2-pyridone derivatives can be synthesized effectively using MCR strategies.[3][4]

Protocol 1: General Procedure for Three-Component Synthesis of a Pyrano[3,2-c]pyridone Derivative

This protocol is adapted from a method described for synthesizing pyrano[3,2-c]pyridones, which have shown potent anticancer activity.[3][4] The causality behind this one-pot approach lies in its efficiency; the sequential formation of bonds occurs without the need to isolate intermediates, saving time and resources.

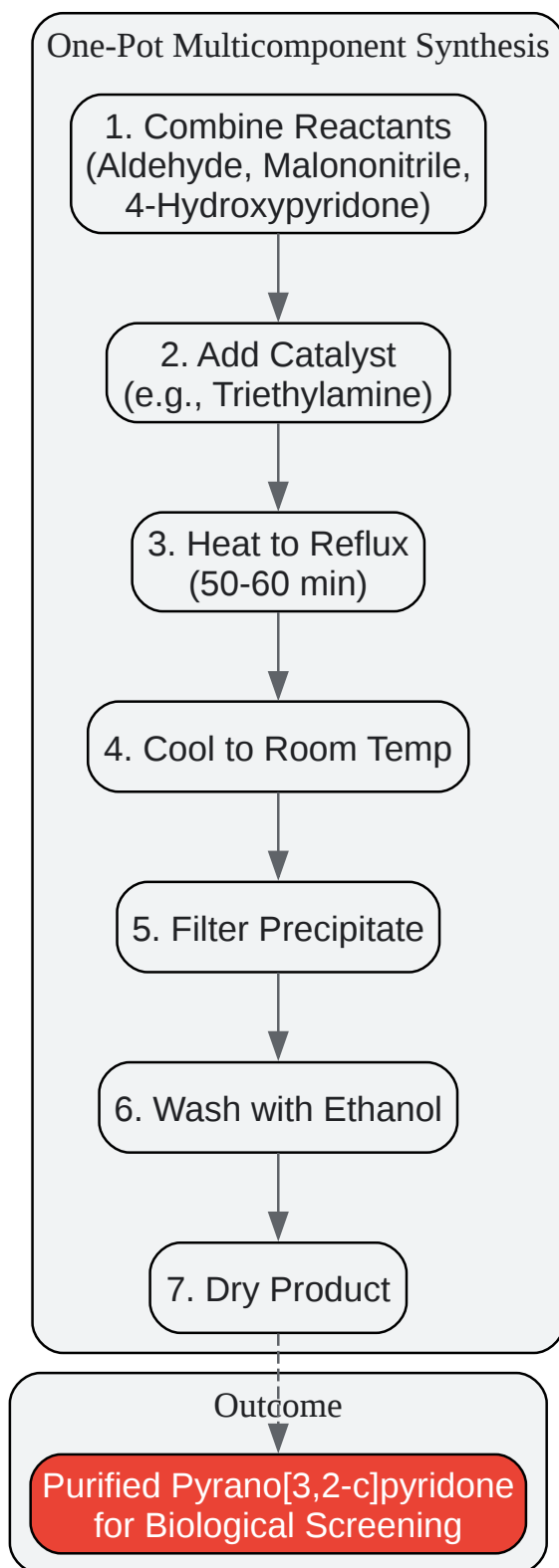
Materials:

- Aromatic aldehyde (e.g., 3-Bromo-4,5-dimethoxybenzaldehyde) (1 mmol)
- Malononitrile (1 mmol)
- 4-hydroxy-1,6-dimethylpyridin-2(1H)-one (1 mmol)
- Triethylamine (45 mol%)
- Ethanol (as solvent)
- Round-bottom flask, reflux condenser, magnetic stirrer/hotplate

Procedure:

- **Reaction Setup:** To a round-bottom flask, add the aromatic aldehyde (1 mmol), malononitrile (1 mmol), 4-hydroxy-1,6-dimethylpyridin-2(1H)-one (1 mmol), and ethanol.
- **Catalyst Addition:** Add triethylamine (45 mol%) to the mixture. The base catalyzes the initial Knoevenagel condensation between the aldehyde and malononitrile.
- **Reflux:** Equip the flask with a reflux condenser and heat the mixture to reflux with stirring for approximately 50-60 minutes. The elevated temperature drives the subsequent Michael addition and intramolecular cyclization/dehydration steps.
- **Product Isolation:** After the reaction is complete (monitored by TLC), cool the mixture to room temperature.
- **Purification:** The product will typically precipitate out of the solution. Collect the solid precipitate by filtration and wash it with cold ethanol to remove any unreacted starting materials or soluble impurities.
- **Drying:** Dry the purified product under vacuum. The resulting pyrano[3,2-c]pyridone can then be characterized by spectroscopic methods (NMR, HRMS).

Diagram: Synthetic Workflow for 2-Pyridone Derivatives via MCR



[Click to download full resolution via product page](#)

Caption: A streamlined workflow for the multicomponent synthesis of bioactive 2-pyridone derivatives.

Part 2: Screening Methodologies for Kinase Inhibitory Activity

Once a library of 2-pyridone derivatives has been synthesized, the next critical step is to screen them for their ability to inhibit the target kinase. This is typically performed using a tiered approach, starting with biochemical assays to measure direct enzyme inhibition, followed by cell-based assays to assess activity in a biological context.

Biochemical Assays: Direct Measurement of Kinase Inhibition

Biochemical assays quantify the activity of a purified kinase enzyme in the presence of a test compound.^[1] They are essential for determining direct target engagement and calculating potency metrics like the half-maximal inhibitory concentration (IC₅₀).

Table 1: Comparison of Common Biochemical Kinase Assay Formats

Assay Format	Principle	Advantages	Disadvantages
Luminescence-based (e.g., ADP-Glo™)	Measures the amount of ADP produced, which is proportional to kinase activity.[6]	High sensitivity, broad applicability.	Indirect measurement, potential for ATP-related artifacts.
Fluorescence Polarization (FP)	Measures the change in rotational mobility of a fluorescently labeled substrate upon phosphorylation.[6]	Homogeneous (no-wash) format, good for HTS.	Requires specific fluorescent probes, can be sensitive to buffer components.
Time-Resolved FRET (TR-FRET)	Measures the transfer of energy between a donor-labeled antibody (e.g., anti-kinase) and an acceptor-labeled substrate (e.g., phospho-specific antibody).[6][7]	High sensitivity, low background, robust for HTS.[6]	Requires specific antibody pairs and labeled reagents.

Protocol 2: General TR-FRET Kinase Inhibition Assay

This protocol outlines a homogenous (no-wash) assay to determine the IC₅₀ of a 2-pyridone derivative against a target kinase. The choice of a TR-FRET assay is justified by its high signal-to-background ratio and resistance to interference from colored or fluorescent compounds, making it a gold standard for high-throughput screening (HTS).[6][7]

Materials:

- Purified, active kinase enzyme.
- Specific kinase substrate (e.g., a biotinylated peptide).
- ATP solution at an optimal concentration (often near the K_m).

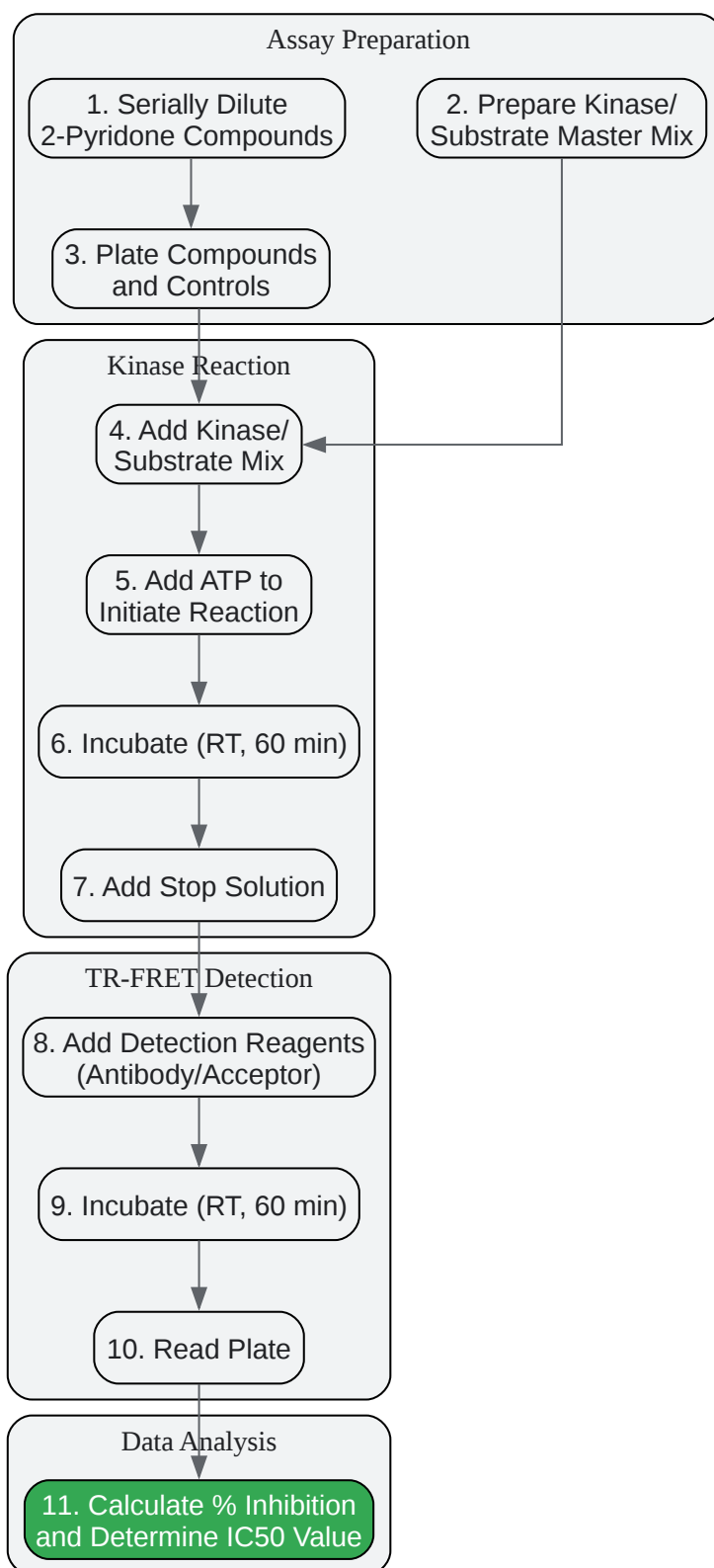
- 2-Pyridone test compounds serially diluted in DMSO.
- Assay buffer (specific to the kinase).
- Detection reagents: Europium-labeled phospho-specific antibody (donor) and Streptavidin-labeled acceptor fluorophore (e.g., APC).
- Stop solution (e.g., EDTA) to chelate Mg^{2+} and halt the kinase reaction.
- Low-volume 384-well assay plates.
- TR-FRET-capable plate reader.

Procedure:

- **Compound Plating:** Dispense a small volume (e.g., 50 nL) of serially diluted 2-pyridone compounds into the wells of a 384-well plate. Include positive (no inhibitor) and negative (no enzyme) controls.
- **Enzyme/Substrate Addition:** Prepare a master mix of the kinase enzyme and its substrate in the assay buffer. Dispense this mix into the wells containing the compounds.
- **Initiate Reaction:** Prepare an ATP solution in the assay buffer and dispense it into all wells to start the kinase reaction.
- **Incubation:** Incubate the plate at room temperature for a pre-determined time (e.g., 60 minutes). This allows for substrate phosphorylation.
- **Stop Reaction:** Add the stop solution (e.g., EDTA) to all wells to terminate the reaction.
- **Detection:** Add the detection reagents (Europium-labeled antibody and Streptavidin-APC). The phospho-specific antibody will bind to the phosphorylated substrate.
- **Incubation:** Incubate the plate in the dark for 60 minutes to allow for antibody-antigen binding and FRET pair formation.
- **Data Acquisition:** Read the plate on a TR-FRET-capable reader, measuring emissions at two wavelengths (one for the acceptor, one for the donor).

- **Data Analysis:** Calculate the TR-FRET ratio and plot the percent inhibition against the logarithm of the compound concentration. Fit the data to a four-parameter logistic equation to determine the IC₅₀ value.

Diagram: Biochemical Screening Workflow



[Click to download full resolution via product page](#)

Caption: Step-by-step workflow for determining kinase inhibitor potency using a TR-FRET assay.

Cell-Based Assays: Validating Activity in a Physiological Context

While biochemical assays are crucial for determining direct potency, they do not account for factors like cell permeability, metabolic stability, or off-target effects. Cell-based assays are therefore essential to validate the activity of inhibitors in a more disease-relevant environment.

[\[2\]](#)

Table 2: Comparison of Common Cell-Based Assay Formats

Assay Format	Principle	Advantages	Disadvantages
Cellular Phosphorylation Assay	Measures the phosphorylation level of a specific downstream substrate within the cell using methods like ELISA or AlphaLISA.[2][8]	Direct measure of target engagement in a cellular context.[8]	Requires specific and validated phospho-antibodies.
Cell Proliferation/Viability Assay (MTT/MTS)	Measures the metabolic activity of cells, which correlates with cell number. A reduction in signal indicates cytotoxicity or anti-proliferative effects.[3][4]	Simple, inexpensive, widely used for anticancer drug screening.[3]	Indirect measure of target inhibition; does not confirm mechanism of action.
Apoptosis Assay (e.g., Caspase 3/7)	Measures the activation of caspases, key enzymes in the apoptotic pathway, often induced by effective anticancer agents.[9][10]	Provides mechanistic insight into the mode of cell death.	Apoptosis may not be the only outcome of kinase inhibition.

Protocol 3: MTT Cell Proliferation Assay for Anticancer Activity

This protocol is used to assess the anti-proliferative effects of 2-pyridone derivatives on cancer cell lines.[3][4] The MTT assay is a colorimetric method that relies on the reduction of a yellow tetrazolium salt (MTT) to purple formazan crystals by metabolically active cells. The amount of formazan produced is proportional to the number of viable cells.

Materials:

- Cancer cell line of interest (e.g., MCF-7 breast cancer cells).[\[3\]](#)[\[4\]](#)
- Complete cell culture medium (e.g., DMEM with 10% FBS).
- 2-Pyridone test compounds serially diluted in culture medium.
- MTT solution (5 mg/mL in PBS).
- Solubilization solution (e.g., DMSO or a solution of 0.01 M HCl in 10% SDS).
- 96-well cell culture plates.
- Spectrophotometer (plate reader).

Procedure:

- **Cell Seeding:** Seed the cancer cells into a 96-well plate at a predetermined density (e.g., 5,000 cells/well) and allow them to adhere overnight in a CO₂ incubator.
- **Compound Treatment:** Remove the old medium and add fresh medium containing serial dilutions of the 2-pyridone compounds. Include vehicle control (e.g., DMSO) and a positive control (e.g., a known anticancer drug like Doxorubicin).[\[11\]](#)
- **Incubation:** Incubate the plate for a specified period (e.g., 48 or 72 hours) to allow the compounds to exert their effects.
- **MTT Addition:** Add MTT solution to each well and incubate for 3-4 hours. During this time, viable cells will reduce the MTT to formazan.
- **Solubilization:** Carefully remove the medium and add the solubilization solution to each well to dissolve the formazan crystals.
- **Data Acquisition:** Measure the absorbance of each well at a specific wavelength (e.g., 570 nm) using a plate reader.
- **Data Analysis:** Calculate the percentage of cell viability relative to the vehicle control. Plot the viability against the logarithm of compound concentration and determine the IC₅₀ value.

Part 3: Structure-Activity Relationship (SAR) and Lead Optimization

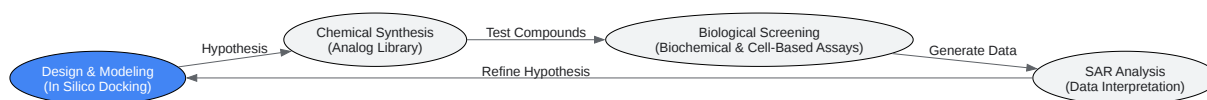
The data from biochemical and cellular screening feeds into the crucial process of Structure-Activity Relationship (SAR) analysis. SAR studies aim to understand how specific chemical modifications to the 2-pyridone scaffold affect its biological activity.^{[12][13]} This knowledge guides the rational design of more potent and selective inhibitors.

For example, in the development of Pim-1 kinase inhibitors, studies revealed that the 2-pyridone core forms a key hydrogen bond matrix with the catalytic core of the enzyme.^[12] Further optimization, such as O-alkylation to impart aromaticity to the pyridone ring, led to new derivatives that acted as both competitive and non-competitive inhibitors with significantly improved potency (IC₅₀ values as low as 95 nM).^{[9][10]}

The lead optimization cycle is an iterative process:

- Synthesize a focused library of analogs based on an initial hit.
- Test the analogs in biochemical and cellular assays.
- Analyze the results to build an SAR model.
- Design the next generation of compounds based on the SAR insights, often aided by computational tools like molecular docking to visualize how the inhibitor binds to the kinase active site.^{[4][14]}

Diagram: The Lead Optimization Cycle



[Click to download full resolution via product page](#)

Caption: The iterative cycle of designing, synthesizing, and testing compounds to optimize potency and selectivity.

Data Presentation: Efficacy of 2-Pyridone Derivatives

The ultimate goal of these protocols is to identify lead compounds with potent and selective activity. The data is often summarized to compare the efficacy of different derivatives.

Table 3: Example Cytotoxicity Data for 2-Pyridone Derivatives in Cancer Cell Lines

Compound Class	Cell Line	IC ₅₀ (μM)	Reference Drug (IC ₅₀ , μM)	Source
Pyrano[3,2-c]pyridones	HeLa	0.33 - >100	-	[4]
Chromene-based 2-pyridones	MCF-7 (Breast)	56.3 – 78.3	5-Fluorouracil (13.1)	[3][4]
Pyridine-urea derivatives	MCF-7 (Breast)	0.11 - 0.22 (72h)	Doxorubicin (1.93)	[11]
O-alkyl pyridine derivatives	HepG-2 (Liver)	0.0132	Doxorubicin	[15]
Spiro 2-pyridone derivative (9b)	Caco-2 (Colon)	5.68	Doxorubicin	[14]

Conclusion and Future Perspectives

The 2-pyridone scaffold is a validated and highly versatile starting point for the development of novel kinase inhibitors. The protocols and workflows detailed in this guide provide a robust framework for researchers to synthesize, screen, and optimize these compounds. The journey from initial synthesis to a potential clinical candidate is an iterative process of design and validation, grounded in rigorous biochemical and cellular characterization. Future work will likely focus on developing 2-pyridone derivatives with improved kinase selectivity to minimize

off-target effects and exploring their application beyond oncology into other kinase-driven diseases like inflammation and neurodegeneration.

References

- Immuno-oncology Cell-based Kinase Assay Service - Creative Biolabs. (n.d.). Creative Biolabs. Retrieved January 19, 2026, from [\[Link\]](#)
- Spotlight: Cell-based kinase assay formats. (2022, May 11). Reaction Biology. Retrieved January 19, 2026, from [\[Link\]](#)
- Hurtado-Rodríguez, D., Salinas-Torres, A., Rojas, H., Becerra, D., & Castillo, J.-C. (2022). Bioactive 2-pyridone-containing heterocycle syntheses using multicomponent reactions. RSC Advances, 13(1), 1-23. [\[Link\]](#)
- Kinase Activity Assay | Creative Diagnostics. (n.d.). Creative Diagnostics. Retrieved January 19, 2026, from [\[Link\]](#)
- Optimizing Biochemical Assays for Kinase Activity in Drug Discovery. (2025, August 14). Celtarys Research. Retrieved January 19, 2026, from [\[Link\]](#)
- Cheney, I. W., Yan, S., Appleby, T., Walker, H., Vo, T., Yao, N., Hamatake, R., Hong, Z., & Wu, J. Z. (2007). Identification and structure-activity relationships of substituted pyridones as inhibitors of Pim-1 kinase. Bioorganic & Medicinal Chemistry Letters, 17(6), 1679–1683. [\[Link\]](#)
- Abdelaziz, M. E., El-Miligy, M. M. M., Fahmy, S. M., Abu-Serie, M. M., Hazzaa, A. A., & Mahran, M. A. (2024). Imparting aromaticity to 2-pyridone derivatives by O-alkylation resulted in new competitive and non-competitive PIM-1 kinase inhibitors with caspase-activated apoptosis. Journal of Enzyme Inhibition and Medicinal Chemistry, 39(1), 2304044. [\[Link\]](#)
- Mondal, P., Das, S., Islam, M. M., & Jana, C. K. (2022). One-pot two-step catalytic synthesis of 6-amino-2-pyridone-3,5-dicarbonitriles enabling anti-cancer bioactivity. RSC Advances, 12(38), 24699–24707. [\[Link\]](#)

- Hurtado-Rodríguez, D., Salinas-Torres, A., Rojas, H., Becerra, D., & Castillo, J.-C. (2022, December 7). Bioactive 2-pyridone-containing heterocycle syntheses using multicomponent reactions. RSC Advances. Retrieved January 19, 2026, from [\[Link\]](#)
- Previously discovered pyridone derivatives as PIM-1 kinase inhibitors. (n.d.). ResearchGate. Retrieved January 19, 2026, from [\[Link\]](#)
- Abdelaziz, M. E., El-Miligy, M. M. M., Fahmy, S. M., Abu-Serie, M. M., Hazzaa, A. A., & Mahran, M. A. (2024). Imparting aromaticity to 2-pyridone derivatives by O-alkylation resulted in new competitive and non-competitive PIM-1 kinase inhibitors with caspase-activated apoptosis. Journal of Enzyme Inhibition and Medicinal Chemistry, 39(1), 2304044. [\[Link\]](#)
- Das, D., & Das, P. P. (n.d.). SYNTHETIC ACCESS TO 2-PYRIDONE SCAFFOLDS. IIP Series. Retrieved January 19, 2026, from [\[Link\]](#)
- Sharma, S. K., Kumar, D., Kapoor, M., & Parang, K. (2014). Synthesis and evaluation of c-Src kinase inhibitory activity of pyridin-2(1H)-one derivatives. Bioorganic Chemistry, 53, 80–87. [\[Link\]](#)
- Cui, J. J., Shen, H., Tran-Dube, M., Qian, C., Wang, H., Nambu, M., Kung, P.-P., Pairish, M., Jia, L., Meng, J., Funk, L., Botrous, I., Whittington, D., Mamo, S., Li, G., Johnson, E., Sun, F., G-S., M., Vincent, P., ... Kath, J. C. (2008). Discovery of pyrrolopyridine-pyridone based inhibitors of Met kinase: synthesis, X-ray crystallographic analysis, and biological activities. Journal of Medicinal Chemistry, 51(20), 6349–6363. [\[Link\]](#)
- Sharma, S. K., Kumar, D., Kapoor, M., & Parang, K. (2013). Synthesis and Evaluation of c-Src Kinase Inhibitory Activity of Pyridin-2(1H)-one Derivatives. DigitalCommons@URI. Retrieved January 19, 2026, from [\[Link\]](#)
- Mishra, P. S., Ravichandiran, V., & Mishra, R. (2024). Novel 2-pyridone Analogs with Anti-cancer Activity: Synthesis, In silico, and In vitro Evaluation. Letters in Drug Design & Discovery, 21(7), 1195–1207. [\[Link\]](#)
- El-Damasy, A. K., Lee, J.-A., Kim, D. S., Keum, C.-S., Park, S., Kim, H., Seo, S. H., & Pae, A. N. (2025). Discovery and optimization of 2-pyridones as dual h-DHFR/EGFR/TK inhibitors

with immunomodulatory potential; design, synthesis, anti-proliferative activity, and apoptosis inducer. *European Journal of Medicinal Chemistry*, 301, 117961. [[Link](#)]

- Nouri Majd, M., Pourbasheer, E., & Mahmoudzadeh Laki, R. (2025). Quantitative structure activity relationship study of p38 α MAP kinase inhibitors. *Chemical Review and Letters*, 8(5), 930-940. [[Link](#)]
- Scott, D. C., Hammill, J. T., Min, J., & Figura, P. M. (2021). Improvement of Oral Bioavailability of Pyrazolo-Pyridone Inhibitors of the Interaction of DCN1/2 and UBE2M. *Journal of Medicinal Chemistry*, 64(10), 6661–6680. [[Link](#)]
- Li, Y., Wang, Y., Zhang, Y., Li, J., Wang, Y., Zhang, Y., Li, J., Wang, Y., Zhang, Y., Li, J., Wang, Y., Zhang, Y., Li, J., Wang, Y., Zhang, Y., Li, J., Wang, Y., Zhang, Y., & Li, J. (2024). Discovery of Pyridine-2-Carboxamides Derivatives as Potent and Selective HPK1 Inhibitors for the Treatment of Cancer. *Journal of Medicinal Chemistry*. [[Link](#)]
- Wathoni, N., & Rusdin, A. (2023). Structure–Activity Relationship Study and Design Strategies of Hydantoin, Thiazolidinedione, and Rhodanine-Based Kinase Inhibitors: A Two-Decade Review. *ACS Omega*, 8(48), 45625–45654. [[Link](#)]
- Feng, T., Niu, D., Gu, Z., & Ji, Y. (2015). Design, Synthesis, and Structure-Activity Relationships of Pyridine-Based Rho Kinase (ROCK) Inhibitors. *Journal of Medicinal Chemistry*, 58(15), 6179–6195. [[Link](#)]
- Abdelaziz, M. E., El-Miligy, M. M. M., Fahmy, S. M., Abu-Serie, M. M., Hazzaa, A. A., & Mahran, M. A. (2024, January 17). Imparting aromaticity to 2-pyridone derivatives by O-alkylation resulted in new competitive and non-competitive PIM-1 kinase inhibitors with caspase-activated apoptosis. *Taylor & Francis Online*. Retrieved January 19, 2026, from [[Link](#)]
- Pyridones useful as inhibitors of kinases. (n.d.). Google Patents.
- Kinase assays | BMG LABTECH. (2020, September 1). BMG LABTECH. Retrieved January 19, 2026, from [[Link](#)]
- Synthesis, characterization, and in vitro anticancer evaluation of new pyridine-2(H)-one, nicotinonitrile, and furo[2,3-b]pyridine derivatives. (n.d.). National Genomics Data Center

(CNCB-NGDC). Retrieved January 19, 2026, from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Kinase Activity Assay | Creative Diagnostics [creative-diagnostics.com]
- 2. Immuno-oncology Cell-based Kinase Assay Service - Creative Biolabs [creative-biolabs.com]
- 3. Bioactive 2-pyridone-containing heterocycle syntheses using multicomponent reactions - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 4. Bioactive 2-pyridone-containing heterocycle syntheses using multicomponent reactions - RSC Advances (RSC Publishing) DOI:10.1039/D2RA07056A [pubs.rsc.org]
- 5. What are PYK2 inhibitors and how do they work? [synapse.patsnap.com]
- 6. Biochemical assays for kinase activity detection - Celtarys [celtarys.com]
- 7. caymanchem.com [caymanchem.com]
- 8. reactionbiology.com [reactionbiology.com]
- 9. Imparting aromaticity to 2-pyridone derivatives by O-alkylation resulted in new competitive and non-competitive PIM-1 kinase inhibitors with caspase-activated apoptosis - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 10. Imparting aromaticity to 2-pyridone derivatives by O-alkylation resulted in new competitive and non-competitive PIM-1 kinase inhibitors with caspase-activated apoptosis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. pdf.benchchem.com [pdf.benchchem.com]
- 12. Identification and structure-activity relationships of substituted pyridones as inhibitors of Pim-1 kinase - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Design, Synthesis, and Structure-Activity Relationships of Pyridine-Based Rho Kinase (ROCK) Inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. Discovery and optimization of 2-pyridones as dual h-DHFR/EGFRTK inhibitors with immunomodulatory potential; design, synthesis, anti-proliferative activity, and apoptosis

[inducer - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)

- [15. tandfonline.com \[tandfonline.com\]](#)
- To cite this document: BenchChem. [Application Notes & Protocols: The Utility of 2-Pyridone Derivatives as Kinase Inhibitors]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1423860/docs#application-notes-protocols-the-utility-of-2-pyridone-derivatives-as-kinase-inhibitors\]](https://www.benchchem.com/product/b1423860/docs#application-notes-protocols-the-utility-of-2-pyridone-derivatives-as-kinase-inhibitors)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)